

Application Notes & Protocols: Measuring Uranium-240 Beta Decay

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Compound of Interest

Compound Name: Uranium-240

CAS No.: 15687-53-3

Cat. No.: B1195362

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Uranium-240** (^{240}U) is a short-lived, artificially produced radioisotope of uranium. It undergoes beta (β^-) decay, transforming into Neptunium-240 (^{240}Np). The study of its decay characteristics is of academic interest in nuclear physics and provides data for validating nuclear models.^[1] While ^{240}U has no direct practical applications, the techniques used to measure its properties are fundamental in the fields of radiochemistry, nuclear medicine, and materials science, where precise quantification of beta emitters is crucial. These application notes provide a detailed overview of the protocols and techniques for the production, measurement, and analysis of **Uranium-240** beta decay.

Nuclear Properties of Uranium-240

A summary of the key nuclear data for **Uranium-240** is essential for experimental design and data interpretation. The following table lists the accepted values for its primary decay characteristics.

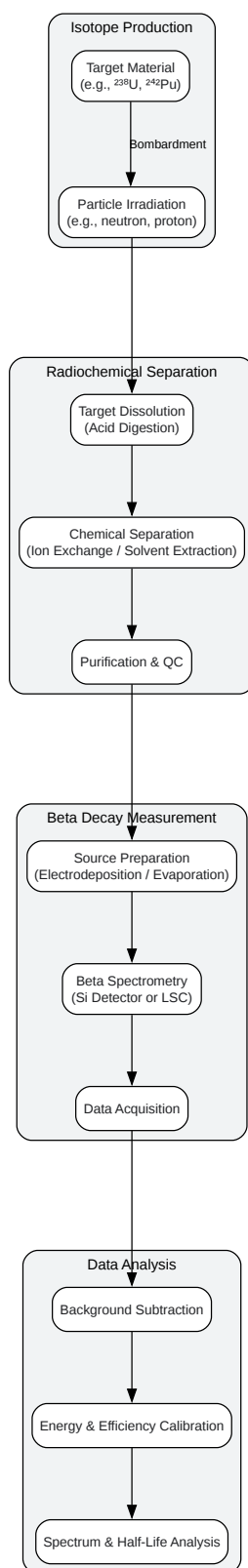
Property	Value	Reference
Half-life ($T_{1/2}$)	14.1 ± 0.1 hours	[1][2]
Decay Mode	100% Beta (β^-) decay	[1]
Decay Product	Neptunium-240 (^{240}Np)	[1]
Beta Decay Energy (Q_{β^-})	388.3 ± 15.8 keV	[2]
Spin and Parity	0+	[1][2]

Production and Sample Preparation

As a synthetic isotope, ^{240}U must be produced in a nuclear reactor or via an accelerator. A common method involves multinucleon-transfer reactions. Following production, the uranium fraction must be chemically separated and purified to ensure the sample is free from other radioactive contaminants that could interfere with the measurement.

Logical Workflow for ^{240}U Production and Measurement

The overall process from production to analysis follows a structured workflow.



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Caption: Workflow for **Uranium-240** analysis.

Experimental Protocols

Protocol 1: Beta Spectrometry using a Semiconductor Detector

This protocol outlines the measurement of the ^{240}U beta spectrum. Due to the relatively low beta endpoint energy (~388 keV), a high-resolution detector with a thin window is required to minimize energy loss.

Objective: To acquire the energy spectrum of electrons emitted from ^{240}U decay.

Materials:

- Purified ^{240}U source on a thin backing.
- Silicon detector (e.g., Si(Li) or Passivated Implanted Planar Silicon - PIPS).
- Vacuum chamber.
- Preamplifier, shaping amplifier, and multichannel analyzer (MCA).
- Calibration sources (e.g., ^{137}Cs , ^{207}Bi).
- Lead shielding.

Methodology:

- System Setup:
 - Place the silicon detector inside the vacuum chamber and connect it to the preamplifier and high-voltage supply.
 - Position the lead shielding around the chamber to minimize ambient background radiation.
 - Connect the preamplifier output to a shaping amplifier, and then to the MCA.[\[3\]](#)
- Energy Calibration:

- Place a known multi-energy beta/electron source, like ^{207}Bi (which emits conversion electrons at 482 keV and 976 keV), inside the chamber.[3]
- Evacuate the chamber to minimize electron energy loss in the air.
- Acquire a spectrum for a sufficient duration to clearly identify the energy peaks.
- Create a calibration curve by plotting the known energies against the corresponding MCA channel numbers. This establishes the energy-to-channel conversion factor.
- Background Measurement:
 - Remove the calibration source.
 - Acquire a background spectrum for a period equal to or longer than the planned sample measurement time. This spectrum will be subtracted from the sample data.
- Sample Measurement:
 - Place the ^{240}U source in the vacuum chamber at a fixed geometry relative to the detector.
 - Evacuate the chamber.
 - Acquire the beta spectrum. The acquisition time should be chosen as a balance between obtaining good statistics and being significantly shorter than the 14.1-hour half-life to avoid spectrum distortion due to decay.
- Data Analysis:
 - Subtract the normalized background spectrum from the raw ^{240}U spectrum.
 - Apply the energy calibration to convert the MCA channels to energy (keV).
 - The resulting spectrum represents the continuous energy distribution of beta particles from ^{240}U decay.

Protocol 2: Half-Life Measurement

This protocol describes the procedure to experimentally determine the half-life of ^{240}U .

Objective: To measure the decay rate of a ^{240}U sample over time to calculate its half-life.

Materials:

- Same detection setup as in Protocol 1, or a Liquid Scintillation Counter (LSC).
- Purified ^{240}U sample.
- Data logging software.

Methodology:

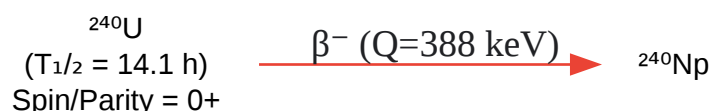
- Sample Preparation: Prepare a ^{240}U sample. If using an LSC, dissolve the sample in a suitable scintillation cocktail.
- Initial Measurement:
 - Place the sample in the detector.
 - Acquire data (counts) for a short, fixed duration (e.g., 5-10 minutes). The region of interest (ROI) should be set over the entire beta spectrum.
 - Record the total counts, the measurement start time, and the duration.
- Sequential Measurements:
 - Repeat the measurement at regular intervals (e.g., every 1-2 hours) for a total period of 2-3 half-lives (approximately 28-42 hours). It is critical that the sample and detector geometry remain unchanged.
- Background Correction:
 - After the sample has significantly decayed, or using a blank sample, perform a long background count.
 - Calculate the background count rate (counts per second).
 - Subtract the background contribution from each of the sequential measurements.

- Data Analysis:
 - For each measurement, calculate the net count rate (A) in counts per second.
 - Plot the natural logarithm of the net count rate ($\ln(A)$) against the elapsed time (t).
 - Perform a linear regression on the data points. The data should fit the equation: $\ln(A) = -\lambda t + \ln(A_0)$, where λ is the decay constant.
 - The slope of the line is equal to $-\lambda$.
 - Calculate the half-life ($T_{1/2}$) using the formula: $T_{1/2} = \ln(2) / \lambda \approx 0.693 / \lambda$.

Visualizing Decay and Measurement

Uranium-240 Beta Decay Scheme

The beta decay of **Uranium-240** proceeds directly to the ground state or excited states of Neptunium-240.

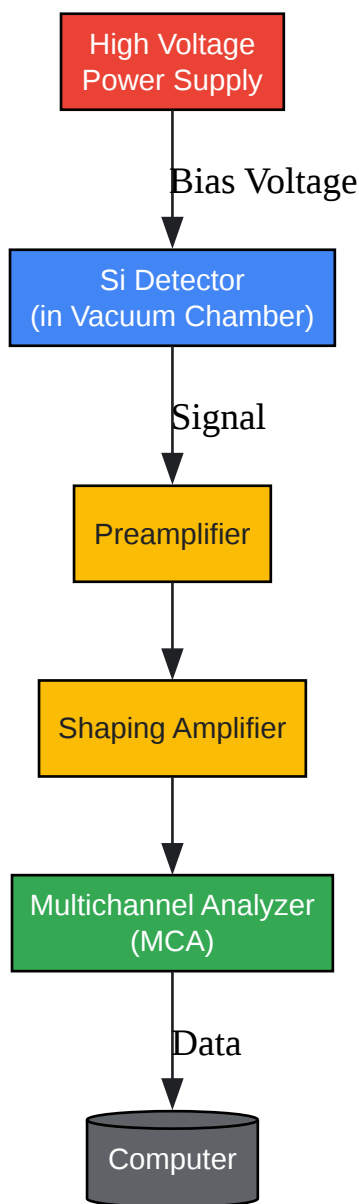


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Caption: Simplified decay scheme of **Uranium-240**.

Beta Spectrometer Configuration

A typical setup for beta spectroscopy involves several key electronic components.



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Caption: Block diagram of a beta spectrometer system.

Conclusion

The measurement of **Uranium-240** beta decay, while specialized, relies on standard and well-understood techniques in nuclear physics. Accurate determination of its decay properties requires careful sample preparation to ensure radiochemical purity, the use of high-resolution detectors appropriate for low-energy beta particles, and precise data analysis techniques to account for background and determine the half-life. The protocols and data presented here

provide a comprehensive guide for researchers undertaking the characterization of ^{240}U or other similar short-lived beta-emitting radionuclides.

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References

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